

Quantification of Ergothioneine in Human Plasma using Isotope Dilution Mass Spectrometry

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Compound of Interest

Compound Name: *Ergothioneine-d9*

Cat. No.: *B12412130*

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Application Note

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ergothioneine (EGT) is a naturally occurring amino acid derivative containing a unique sulfur atom in its imidazole ring.[1] Synthesized by fungi and certain bacteria, it is obtained by humans exclusively through dietary sources.[2][3] EGT is recognized for its potent antioxidant and cytoprotective properties, playing a role in mitigating oxidative stress and inflammation.[2][4][5] It is actively transported into cells by the specific transporter OCTN1 (SLC22A4), leading to its accumulation in tissues subjected to high levels of oxidative stress, such as erythrocytes, bone marrow, and the liver.[2][4][6] Given its protective functions, there is growing interest in understanding its pharmacokinetics and its role in various physiological and pathological processes.

Accurate and reliable quantification of ergothioneine in biological matrices is crucial for clinical research and drug development. This application note details a robust and sensitive method for the quantification of L-ergothioneine in human plasma using a stable isotope-labeled internal standard, **Ergothioneine-d9**, coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The use of a deuterated internal standard ensures high accuracy

and precision by compensating for matrix effects and variations in sample preparation and instrument response.

Experimental Protocols

Sample Preparation

A simple protein precipitation method is employed for the extraction of ergothioneine from human plasma.^{[7][8]}

Materials:

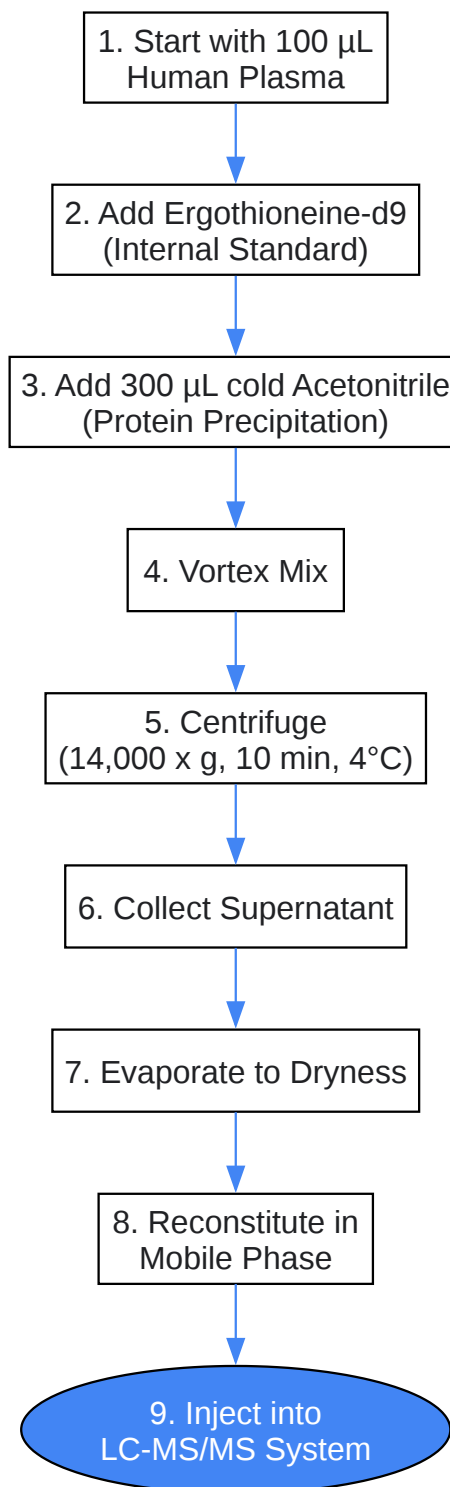
- Human plasma samples
- **Ergothioneine-d9** (internal standard) solution
- Acetonitrile (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Pipette 100 µL of human plasma into a microcentrifuge tube.
- Add a specific amount of **Ergothioneine-d9** internal standard solution.
- Add 300 µL of ice-cold acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.

- Reconstitute the dried residue in a suitable volume of the mobile phase for LC-MS/MS analysis.

Sample Preparation Workflow



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Caption: Workflow for the preparation of human plasma samples.

LC-MS/MS Analysis

The analysis is performed using a liquid chromatography system coupled to a triple quadrupole mass spectrometer.

LC Parameters:

- Column: Alltime C18 (150 mm × 2.1 mm, 5 µm) or equivalent[7][8]
- Mobile Phase: Gradient elution with a suitable mobile phase system (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid)
- Flow Rate: 0.45 mL/min[7][8]
- Injection Volume: 10 µL
- Column Temperature: 40°C
- Run Time: 6 minutes[7][8]

MS/MS Parameters:

- Ionization Mode: Positive Electrospray Ionization (ESI+)[7]
- Detection Mode: Multiple Reaction Monitoring (MRM)[7]
- Mass Transitions:
 - L-Ergothioneine: m/z 230 > 127[7][8]
 - L-Ergothioneine-d9: m/z 239 > 127[7][8]

Quantitative Data Summary

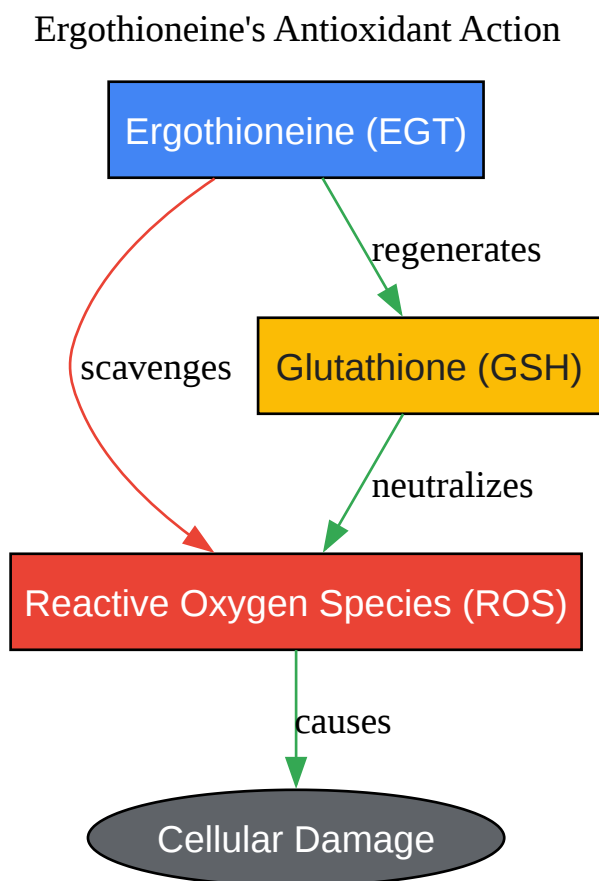
The method was validated for linearity, precision, and accuracy.[7]

Parameter	Result
Linearity Range	10 - 10,000 ng/mL
Coefficient of Determination (r^2)	≥ 0.9998
Intra-day Precision (%RSD)	0.9 - 3.9%
Inter-day Precision (%RSD)	1.3 - 5.7%
Accuracy (% Recovery)	94.5 - 101.0%

Table 1: Summary of the validated quantitative performance of the LC-MS/MS method for ergothioneine in human plasma.[\[7\]](#)

Ergothioneine's Antioxidant Signaling

Ergothioneine plays a significant role in the cellular antioxidant defense system. It directly scavenges reactive oxygen species (ROS) and can also chelate metal ions, thereby reducing the generation of ROS.[\[9\]](#) Furthermore, EGT can help regenerate other antioxidants like glutathione (GSH).[\[9\]](#)



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Caption: Ergothioneine's role in mitigating oxidative stress.

Conclusion

The described LC-MS/MS method using **Ergothioneine-d9** as an internal standard provides a highly sensitive, specific, and reliable approach for the quantification of ergothioneine in human plasma.[7][8] This method is suitable for pharmacokinetic studies, clinical monitoring, and various research applications aiming to elucidate the role of ergothioneine in health and disease. The simple sample preparation and rapid analysis time make it amenable to high-throughput applications.

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